

# An In-Depth Technical Guide to the Physical Properties of Tosyl Cyanide

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## Compound of Interest

Compound Name: Tosyl cyanide

Cat. No.: B147045

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This technical guide provides a focused overview of the key physical properties of **tosyl cyanide** (p-toluenesulfonyl cyanide), a versatile reagent in organic synthesis. The information presented is intended to support laboratory research and development activities where this compound is utilized.

## Physical and Chemical Properties

**Tosyl cyanide** is a white to off-white crystalline solid at room temperature.<sup>[1][2]</sup> It is also known as 4-toluenesulfonyl cyanide, toluene-4-sulfonyl cyanide, or TsCN.<sup>[1]</sup> The compound is composed of a tosyl group attached to a cyanide moiety, which makes it a valuable reagent for introducing both cyano and sulfonyl groups in various chemical transformations.<sup>[1][3]</sup>

## Quantitative Physical Data

The melting and boiling points of **tosyl cyanide** are critical parameters for its handling, storage, and use in chemical reactions. These properties have been experimentally determined and are well-documented in the scientific literature.

Physical Property	Value	Conditions
Melting Point	47-50 °C	(lit.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Melting Point	48 °C	
Boiling Point	105-106 °C	at 1 mmHg (lit.) <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>

## Experimental Protocols

While the precise historical experimental details for the determination of **tosyl cyanide**'s physical properties are not extensively detailed in the provided literature, standard methodologies are employed for such characterizations.

### Melting Point Determination:

A common method for determining the melting point of a crystalline solid like **tosyl cyanide** involves using a melting point apparatus. A small, powdered sample of the purified compound is packed into a capillary tube and placed in the apparatus. The sample is then heated at a controlled rate. The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted. The narrow range of 47-50 °C indicates a relatively pure substance.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

### Boiling Point Determination:

The boiling point of **tosyl cyanide** is reported at reduced pressure (1 mmHg), which is a standard practice for compounds that may decompose at their atmospheric boiling point.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) To determine the boiling point under vacuum, a distillation apparatus equipped with a manometer to measure the pressure is used. The sample is heated in a distillation flask, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid at the given pressure is recorded as the boiling point.

## Visualized Workflow

The following diagram illustrates a generalized workflow for the physical characterization of a chemical compound such as **tosyl cyanide**.

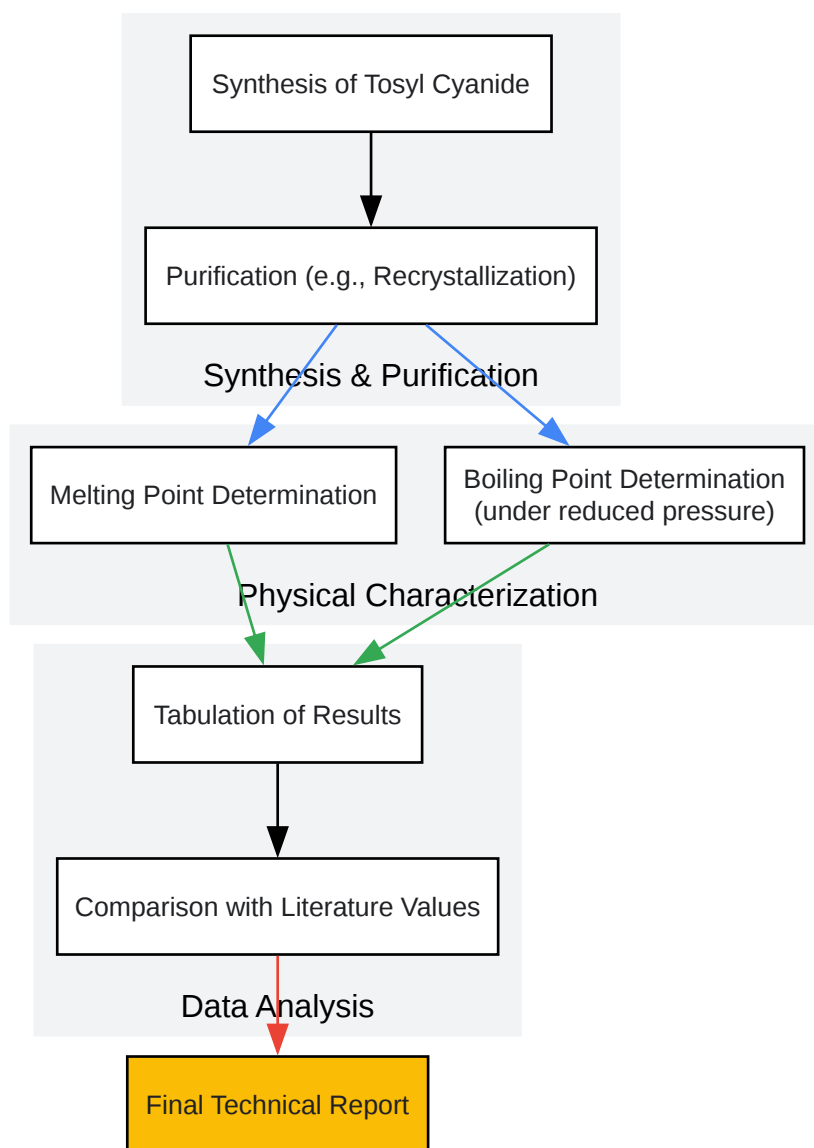


Figure 1. Generalized Workflow for Physical Property Determination

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Address: 3281 E Guasti Rd

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